

Chemical and Biological Profile of RUSKI-201 Dihydrochloride

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Compound Focus: Ruski-201

Cat. No.: S542076

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The table below summarizes the core information available for **RUSKI-201** dihydrochloride, which acts as a potent and specific inhibitor of Hedgehog acyltransferase (Hhat) [1] [2].

Property	Description
CAS Number	2320262-09-5 [1] [2]
Molecular Formula	$C_{20}H_{29}Cl_2N_3OS$ [1] [2]
Molecular Weight	430.43 g/mol [1] [2]
Biological Target	Hedgehog acyltransferase (Hhat) [1] [2]
Mechanism of Action	Inhibition of Hhat, blocking Sonic Hedgehog (Shh) palmitoylation and subsequent Hh signaling [1] [2]
Reported IC ₅₀	0.20 μ M (against Hhat) [1] [2]
Primary Research Application	Used as a chemical probe to study Hhat catalytic function and Hedgehog signaling in cells [1] [2]

Detailed Experimental Protocols and Data

The following tables and notes detail the experimental data found in the search results, which can form the basis of your own protocols.

Table 1: In Vitro Efficacy and Signaling Inhibition [1] This data describes the effect of **RUSKI-201** on Hh signaling in various cell lines in a co-culture assay with Shh-Light2 cells.

Cell Line	Reported IC ₅₀ (μM)
H520	4.8 ± 0.60
Panc-1	7.8 ± 1.3
MCF-7	8.5 ± 0.65

Table 2: Western Blot Analysis Protocol [1] This table outlines a key method from the literature for assessing the compound's effect on Shh palmitoylation.

Parameter	Details
Cell Line	HEK-293 cells stably overexpressing Shh (HEK-293 Shh+) [1]
Compound Concentrations	0.01, 0.05, 0.1, 0.5, 1, 5, 10 μM [1]
Incubation Time	24 hours [1]
Key Outcome	Concentration-dependent decrease in palmitoylated Shh (YnPal-Shh) without affecting total Shh levels. Confirms the compound blocks Hh signaling from Shh-overexpressing cells. [1]

Safety and Viability Note: In the same study, **RUSKI-201** was tested for cytotoxicity in Shh-Light2 cells and was reported to have no effect on cell viability at concentrations up to 25 μM after 48 hours of exposure [1].

Framework for a Preclinical Research Protocol

Since a complete protocol is not available, you can use the following structure, informed by the SPIRIT 2013/2025 guidelines for protocol planning, to design your own rigorous study [3]. The core principle is: "Readers should not have to infer what was probably done; they should be told explicitly" [3].

- **1. Introduction**

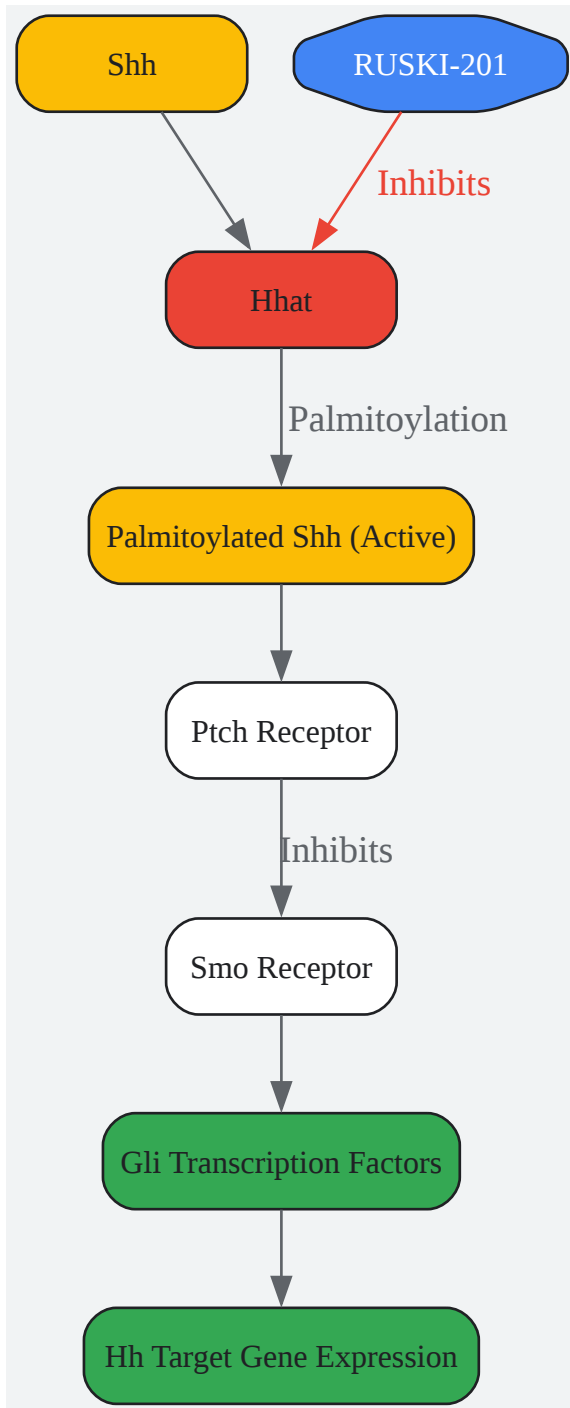
- **Background & Rationale:** Detail the role of the Hedgehog signaling pathway in development and disease (e.g., cancer). Explain the critical function of Hhat-mediated Shh palmitoylation in pathway activation and justify **RUSKI-201** dihydrochloride as a tool to investigate this [3].
- **Objective:** State the specific aims of your research protocol (e.g., "To determine the efficacy of **RUSKI-201** dihydrochloride in inhibiting Hh signaling and cell proliferation in a panel of Hh-dependent cancer cell lines").

- **2. Materials and Methods**

- **Intervention Details:** Describe **RUSKI-201** dihydrochloride with sufficient detail for replication, including source, CAS number (2320262-09-5), formula ($C_{20}H_{29}Cl_2N_3OS$), molecular weight (430.43), storage conditions (store at $-20^{\circ}C$ or below as a powder), and recommended solvent (e.g., DMSO) [3] [1] [2].
- **Cell Lines and Culture Conditions:** Specify the cell lines to be used (e.g., H520, Panc-1, MCF-7) and their culture conditions [1].
- **Eligibility Criteria:** Define the criteria for the experimental models. For cell lines, this could include authentication and mycoplasma testing [3].
- **Outcomes:** Define primary and secondary outcomes. For example:
 - *Primary:* Inhibition of Hh signaling, measured by Gli-luciferase reporter assay (IC_{50}).
 - *Secondary:* Reduction of Shh palmitoylation (Western blot), expression of downstream Hh target genes (qPCR), and anti-proliferative effects (Cell Viability Assay) [3].
- **Sample Size & Statistical Methods:** Justify the sample size for each experiment (e.g., $n \geq 3$ biological replicates). Pre-specify the statistical methods for analyzing dose-response curves (e.g., non-linear regression for IC_{50}) and comparing groups (e.g., t-test, ANOVA) [3].
- **Data Management:** Outline plans for data entry, storage, and quality control (e.g., double data entry, range checks) [3].
- **Harms:** Pre-define how potential cytotoxic effects will be monitored and assessed, using a standardized cell viability assay [3].

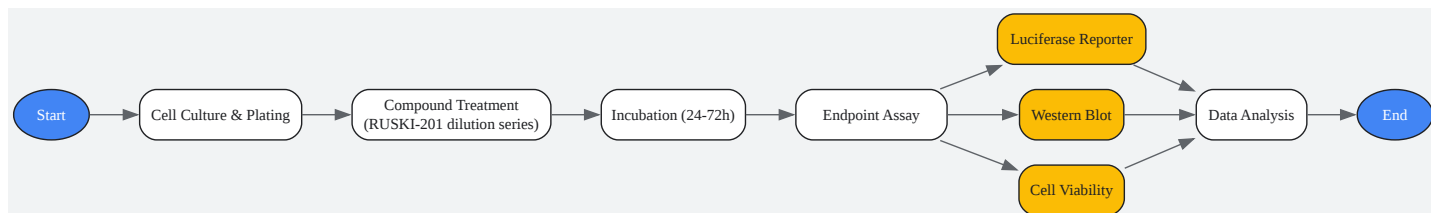
Hedgehog Signaling Pathway and Experimental Workflow

The following diagrams illustrate the biological context and a proposed experimental approach for studying **RUSKI-201** dihydrochloride.



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Diagram Title: Hhat Inhibition Blocks Hedgehog Signaling



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Diagram Title: In Vitro Compound Testing Workflow

Key Considerations for Researchers

- **Source and Handling:** **RUSKI-201** dihydrochloride is listed as "**For research use only**" and is not for human or therapeutic use [1] [2]. It is typically supplied as a solid and should be stored as recommended, often at -20°C or below. Prepare stock solutions in a suitable solvent like DMSO and aliquot to avoid repeated freeze-thaw cycles.
- **Translational Gap:** The data provided is from *in vitro* cell-based assays. Moving toward *in vivo* animal models would require extensive pharmacokinetic and toxicity profiling that is not covered in the available search results.
- **Protocol Adherence:** When drafting a formal research protocol, consult the full SPIRIT 2025 checklist to ensure all key elements are addressed, including roles and responsibilities, trial registration plans, data sharing policies, and detailed statistical methods [3].

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References

1. RUSKI-201 dihydrochloride | Hhat Inhibitor [medchemexpress.com]
2. RUSKI-201 dihydrochloride|CAS 2320262-09-5 [dcchemicals.com]

3. SPIRIT 2025 explanation and elaboration: updated guideline ... [pmc.ncbi.nlm.nih.gov]

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